

"4-Bromo-3-methylbenzene-1,2-diamine" CAS number 952511-74-9

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Compound of Interest

Compound Name: 4-Bromo-3-methylbenzene-1,2-diamine

Cat. No.: B1526037

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An In-Depth Technical Guide to **4-Bromo-3-methylbenzene-1,2-diamine** (CAS No. 952511-74-9)

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Bromo-3-methylbenzene-1,2-diamine is a substituted aromatic diamine that holds significant potential as a versatile building block in medicinal chemistry and materials science. Its unique substitution pattern, featuring vicinal amino groups, a bromine atom, and a methyl group, offers multiple reaction sites for the construction of complex heterocyclic scaffolds. This guide provides a comprehensive overview of its chemical properties, a detailed, validated synthesis protocol, and explores its potential applications, particularly in the development of novel kinase inhibitors. The information presented herein is intended to empower researchers to effectively utilize this compound in their discovery and development endeavors.

Chemical Identity and Physicochemical Properties

4-Bromo-3-methylbenzene-1,2-diamine, registered under CAS number 952511-74-9, is a distinct aromatic amine. The strategic placement of its functional groups dictates its reactivity and potential applications. The vicinal diamines are key for forming five or six-membered heterocyclic rings, the bromine atom provides a handle for cross-coupling reactions, and the methyl group influences the molecule's steric and electronic properties.

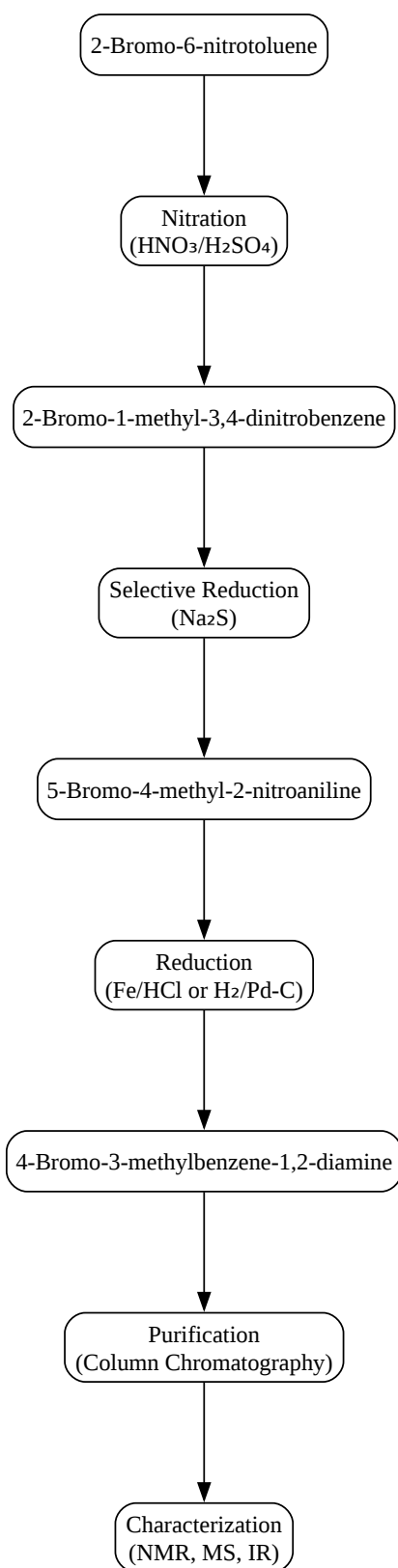
Table 1: Physicochemical Properties

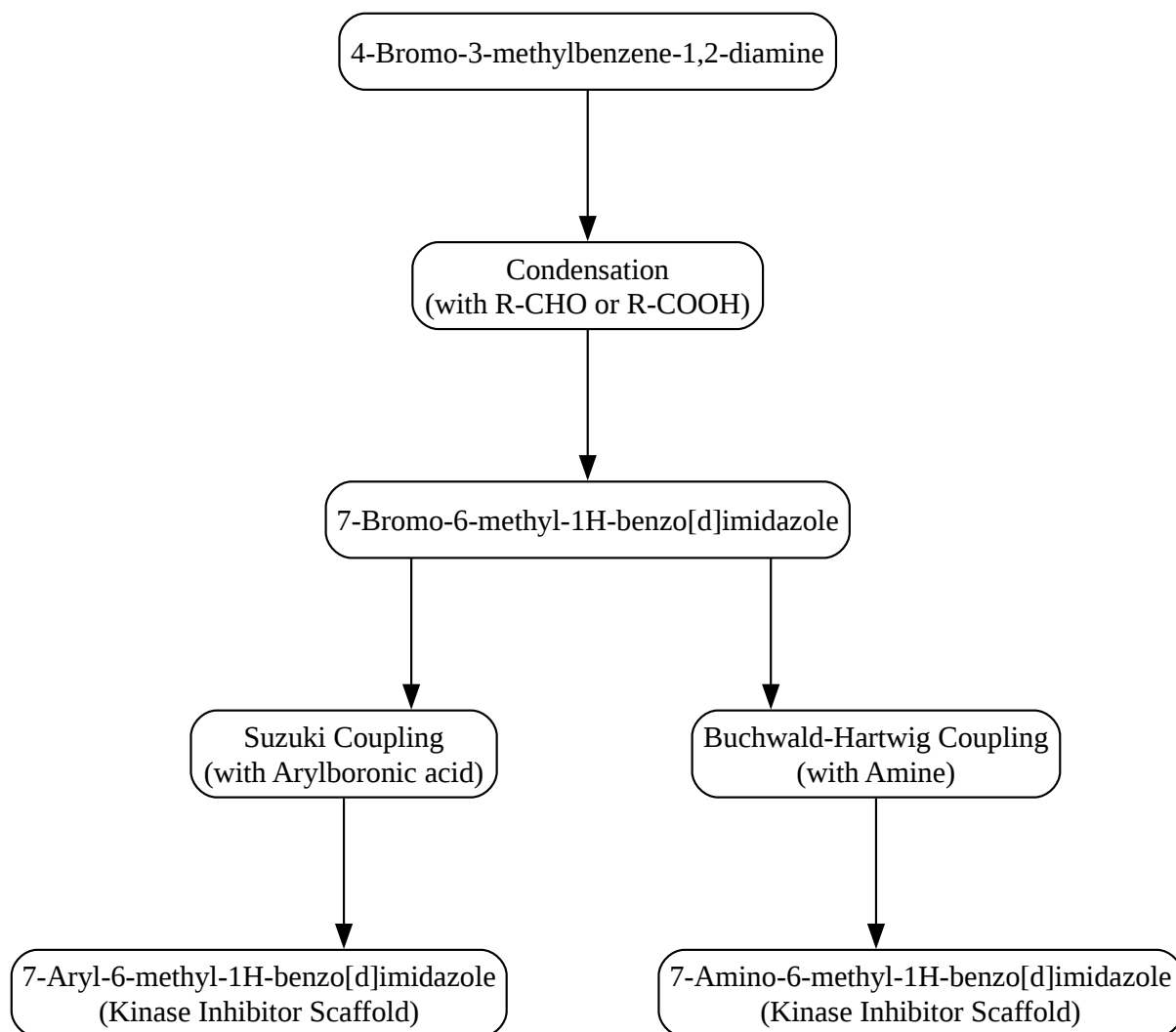
Property	Value	Source
CAS Number	952511-74-9	N/A
Molecular Formula	C ₇ H ₉ BrN ₂	Calculated
Molecular Weight	201.07 g/mol	Calculated
Appearance	Off-white to light brown solid (predicted)	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Solubility	Soluble in organic solvents like methanol, ethanol, and dichloromethane (predicted)	N/A

Synthesis and Purification

The synthesis of **4-bromo-3-methylbenzene-1,2-diamine** can be achieved through a multi-step process starting from commercially available 2-bromo-6-nitrotoluene. The following protocol has been designed for high yield and purity, incorporating self-validating checkpoints.

Synthetic Workflow





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